

# effect of solvent on the reactivity of 3-Hydrazinobenzonitrile

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **3-Hydrazinobenzonitrile**

Cat. No.: **B102707**

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## Technical Support Center: 3-Hydrazinobenzonitrile

Welcome to the dedicated support resource for **3-Hydrazinobenzonitrile**. This guide is crafted for researchers, scientists, and professionals in drug development to navigate the experimental nuances of this versatile reagent. Here, we address common challenges with in-depth, field-tested solutions to enhance the success and reproducibility of your work.

## Frequently Asked Questions (FAQs)

## References

- Scientia Iranica. (2014).
- Wikipedia. (2023). Fischer indole synthesis.
- PubChem. (n.d.). 3-Hydrazinylbenzonitrile.
- Molecules. (2010). New 3H-Indole Synthesis by Fischer's Method. Part I.
- ResearchGate. (2010). New 3H-Indole Synthesis by Fischer's Method. Part I.
- Master Organic Chemistry. (2012). Polar Protic? Polar Aprotic? Nonpolar? All About Solvents.
- Chemistry Steps. (n.d.). Polar Protic and Aprotic Solvents.
- Chemistry LibreTexts. (2023). Polar Protic and Aprotic Solvents.
- ResearchGate. (2008). Nucleophilic Reactivities of Hydrazines and Amines: The Futeile Search for the  $\alpha$ -Effect in Hydrazine Reactivities.

- Scribd. (n.d.). 4.1.1 Protic Vs Aprotic Solvent.
- University of Wisconsin-Madison. (n.d.). Chapter 8 Notes.
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